

A Technical Guide to the Thermophysical Properties of RP-1 Rocket Fuel

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Compound of Interest

Compound Name: RP-1

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Prepared for: Researchers and Scientists

This document provides an in-depth analysis of the core thermophysical properties of Rocket Propellant-1 (**RP-1**). As a highly refined form of kerosene, **RP-1** is a critical component in rocketry, and a precise understanding of its behavior under a wide range of temperatures and pressures is essential for the design and optimization of propulsion systems.^{[1][2]} This guide synthesizes key data from experimental studies, presents it in a structured format, details the methodologies used for these measurements, and provides visualizations of key experimental and logical workflows.

Composition and Characteristics of RP-1

Rocket Propellant-1 (**RP-1**) is a complex hydrocarbon mixture, similar to kerosene, that serves as a common rocket fuel.^[1] It is produced under military specification MIL-DTL-25576E, which ensures a tighter range for density and volatility compared to standard aviation fuels.^[2] The composition typically includes linear and branched paraffins, alkenes, and aromatics.^[1] Distillates with a high naphthalene content are often used in its production to meet specifications for density and heat of combustion.^[2] Due to its nature as a complex mixture, the thermophysical properties of **RP-1** can exhibit variability between different batches, influenced by the specific blending strategies and feedstock fluids used in its manufacture.^{[2][3]}

Core Thermophysical Properties

The performance of **RP-1** as a fuel and a coolant in regenerative cooling systems is dictated by its thermophysical properties.[3] The following sections provide quantitative data for key properties as a function of temperature and pressure.

Density

Density is a crucial parameter for engine design and performance calculations.[4] Experimental measurements have been conducted over a wide range of temperatures and pressures.

Table 1: Density of **RP-1** at Atmospheric Pressure (0.083 MPa)[1]

Temperature (K)	Density (g/mL)
278.15	0.8228
283.15	0.8189
293.15	0.8111
303.15	0.8033
313.15	0.7954
323.15	0.7875
333.15	0.7795
343.15	0.7715

Table 2: Density of **RP-1** as a Function of Temperature and Pressure[1]

Temperature (K)	Pressure (MPa)	Density (g/mL)
270	5	0.8327
270	20	0.8427
270	40	0.8553
320	5	0.7924
320	20	0.8041
320	40	0.8181
370	5	0.7510
370	20	0.7648
370	40	0.7812
420	5	0.7072
420	20	0.7241
420	40	0.7441
470	5	0.6591
470	20	0.6806
470	40	0.7056

Viscosity

Viscosity influences fluid flow, injector performance, and turbopump operation. Measurements show a significant dependence on temperature.

Table 3: Dynamic and Kinematic Viscosity of **RP-1** at Atmospheric Pressure (0.083 MPa)[[1](#)]

Temperature (K)	Dynamic Viscosity (mPa·s)	Kinematic Viscosity (mm ² /s)
293.15	2.56	3.16
313.15	1.57	1.97
333.15	1.07	1.37
353.15	0.79	1.03
373.15	0.61	0.81

Specific Heat Capacity

Isobaric heat capacity has been measured across a range of temperatures and pressures, which is vital for heat transfer calculations in regenerative cooling systems.

Table 4: Isobaric Heat Capacity (Cp) of **RP-1**[\[5\]](#)

Temperature (K)	Pressure (MPa)	Heat Capacity (kJ·kg ⁻¹ ·K ⁻¹)
293	5	2.016
293	30	1.990
293	60	1.965
473	5	2.766
473	30	2.720
473	60	2.677
671	5	3.991
671	30	3.864
671	60	3.743

Thermal Conductivity

Thermal conductivity measurements are essential for evaluating the efficiency of **RP-1** as a coolant.

Table 5: Thermal Conductivity of **RP-1**[\[5\]](#)

Temperature (K)	Pressure (MPa)	Thermal Conductivity ($\text{W}\cdot\text{m}^{-1}\cdot\text{K}^{-1}$)
292	0.1	0.133
292	30	0.138
292	60	0.142
522	0.1	0.096
522	30	0.106
522	60	0.114
732	30	0.093
732	60	0.102

Freezing Point

Unlike a pure substance, **RP-1** does not have a discrete freezing point but rather a transition range. Experiments involving freezing **RP-1** with liquid nitrogen indicate this transition occurs between approximately 194 K (-110 °F) and 222 K (-60 °F).[\[6\]](#) The military specification requires the freezing point to be -40 °F (233 K) or lower.[\[6\]](#) Below 194 K, the solid **RP-1** increases in hardness.[\[6\]](#)

Experimental Protocols and Methodologies

The accurate determination of thermophysical properties relies on precise and validated experimental techniques.

Density and Speed of Sound Measurement

Two primary instruments were utilized by NIST to measure the density of **RP-1**.[\[1\]](#)

- **Ambient Pressure Measurements:** A rapid characterization instrument was used for measurements at atmospheric pressure (approximately 0.083 MPa in Boulder, CO).^[1] This device measures the density and speed of sound in parallel during programmed temperature scans. The relative standard deviation for density measurements was below 0.003%.^[1]
- **Compressed Liquid Measurements:** For measurements at elevated pressures (up to 40 MPa) and temperatures (270 K to 470 K), a fully automated densimeter was employed.^[1] This apparatus provides highly accurate data for the development of equations of state.^[1]

Viscosity Measurement

The viscosity of **RP-1** at ambient atmospheric pressure was determined using an open gravitational capillary viscometer over a temperature range of 293.15 K to 373.15 K.^[1] This method relies on measuring the efflux time of a known volume of the fluid through a capillary under the force of gravity.

Heat Capacity Measurement

The isobaric heat capacity of **RP-1** was measured using a vacuum adiabatic calorimeter.^[5] This experiment was conducted over a temperature range of 293 K to 671 K and at pressures up to 60 MPa, with an estimated uncertainty of 2-2.5%.^[5]

Thermal Conductivity Measurement

A coaxial-cylinder (steady-state) technique was used to measure the thermal conductivity of **RP-1**.^[5] These measurements were performed in a temperature range from 292 K to 732 K and at pressures up to 60 MPa, with an estimated uncertainty of 2% (not including corrections for radiation).^[5]

Visualizations

Diagrams are provided to illustrate key workflows and logical relationships concerning the properties of **RP-1**.

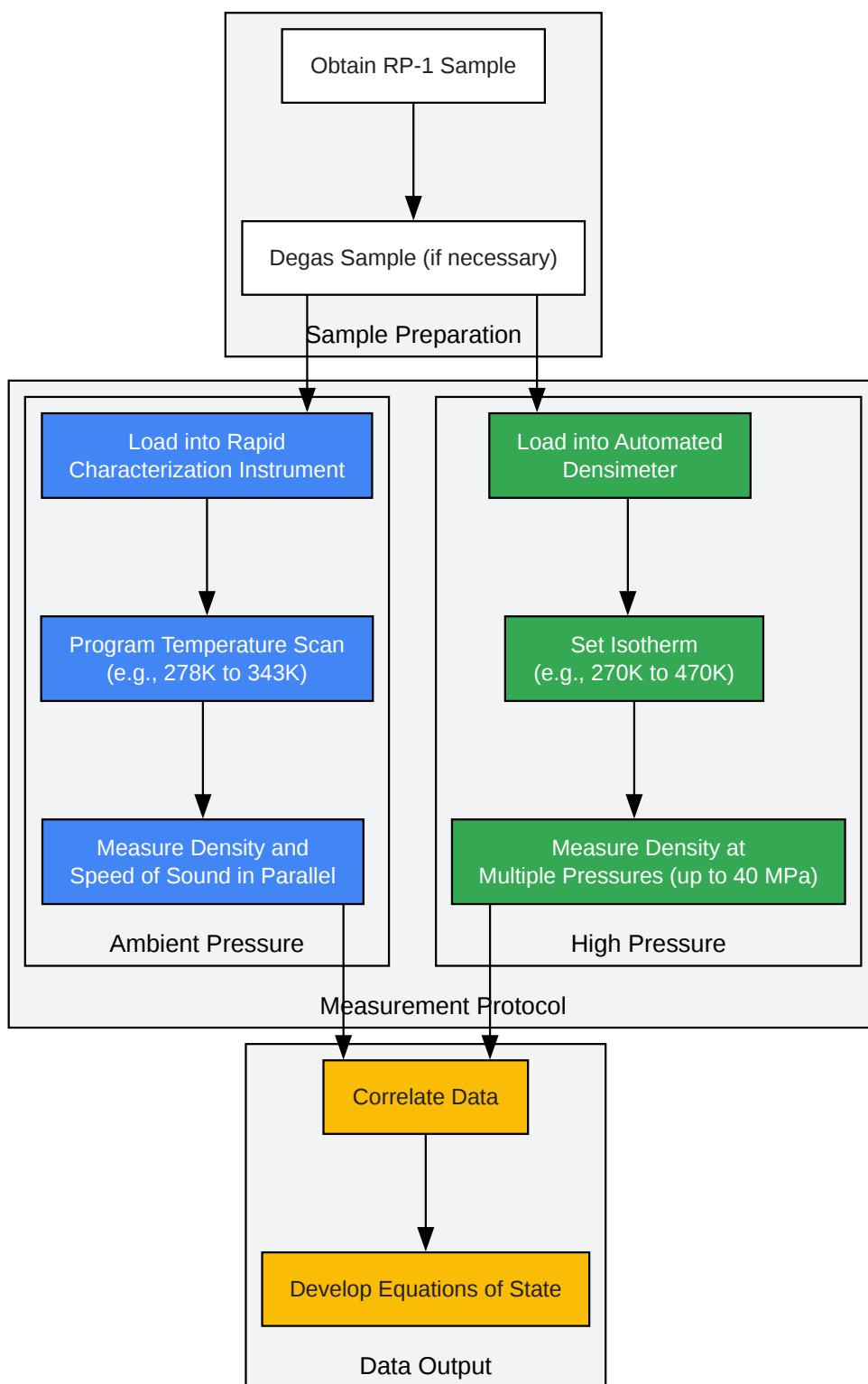


Figure 1: Experimental Workflow for Density Measurement

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Figure 1: Workflow for **RP-1** density measurement.

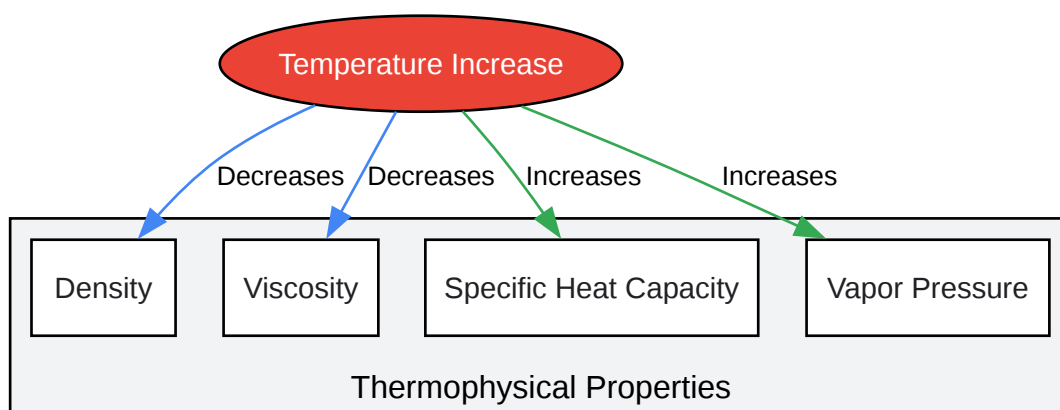


Figure 2: Property Dependence on Temperature

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Figure 2: Logical relationship of properties to temperature.

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